

Application Note: Preparation of AZ-PFKFB3-67 Stock Solutions in DMSO

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Compound of Interest

Compound Name: AZ-PFKFB3-67

Cat. No.: B15573944

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AZ-PFKFB3-67 is a potent and highly selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3)[1][2]. PFKFB3 is a key regulatory enzyme in glycolysis, producing fructose-2,6-bisphosphate, a powerful allosteric activator of phosphofructokinase-1 (PFK-1). Upregulation of PFKFB3 is associated with various pathological conditions, including cancer, inflammation, and angiogenesis, making it a significant target for therapeutic development[3][4][5]. Accurate preparation of inhibitor stock solutions is a critical first step for reliable and reproducible results in any cell-based or in vitro assay. This document provides a detailed protocol for the preparation, storage, and handling of **AZ-PFKFB3-67** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical and Solubility Data

Summarized below are the key physicochemical properties of **AZ-PFKFB3-67**. This data is essential for accurate stock solution preparation and handling.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₅ N ₅ O ₃	[1]
Molecular Weight	455.51 g/mol	[1]
CAS Number	1704741-11-6	[1]
Appearance	White to off-white solid	[1][6]
Purity	≥98%	
Solubility in DMSO	Soluble to 100 mM (45.55 mg/mL)	[7]
Solubility in Ethanol	Soluble to 100 mM (45.55 mg/mL)	[7]

Experimental Protocols

Materials and Equipment

- **AZ-PFKFB3-67** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Bath sonicator (recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Stock Solution Calculation Table

The following table provides the required mass of **AZ-PFKFB3-67** to prepare stock solutions of common concentrations. Calculations are based on a molecular weight of 455.51 g/mol .

Target Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.456 mg	2.278 mg	4.555 mg
5 mM	2.278 mg	11.388 mg	22.775 mg
10 mM	4.555 mg	22.775 mg	45.551 mg
50 mM	22.775 mg	113.877 mg	227.754 mg

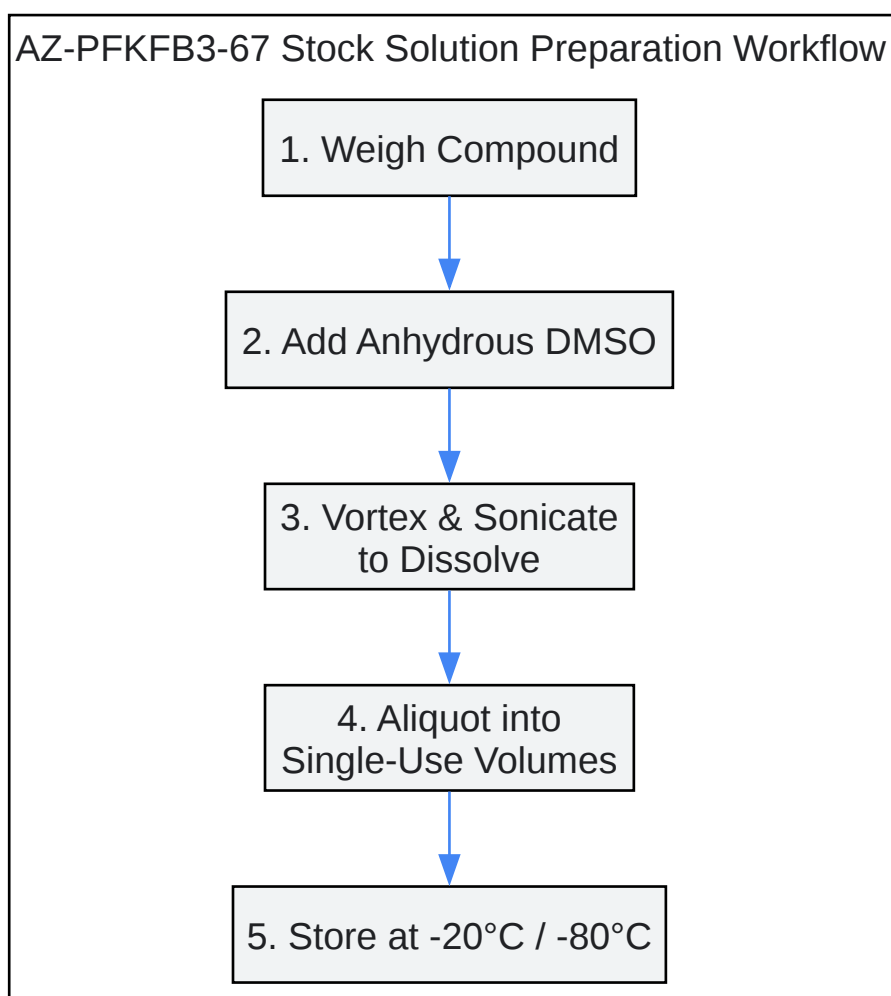
Step-by-Step Protocol for Preparing a 10 mM Stock Solution

- **Safety First:** Put on appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves. Handle **AZ-PFKFB3-67** powder in a chemical fume hood or a designated area for handling potent compounds.
- **Weighing the Compound:** Tare a sterile microcentrifuge tube or amber vial on an analytical balance. Carefully weigh out 4.56 mg of **AZ-PFKFB3-67** powder into the tube.
- **Adding Solvent:** Using a calibrated pipette, add 1 mL of anhydrous, high-purity DMSO to the tube containing the powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes. Observe the solution for any undissolved particles.
- **Sonication (If Necessary):** If the compound does not fully dissolve with vortexing, place the tube in a bath sonicator for 5-10 minutes.^[1] This is often necessary to achieve complete dissolution, especially at higher concentrations.^{[1][8]} The solution should be clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] Ensure tubes are clearly labeled with the compound name, concentration, solvent, and preparation date.

Visualized Workflows and Pathways

Workflow for Stock Solution Preparation

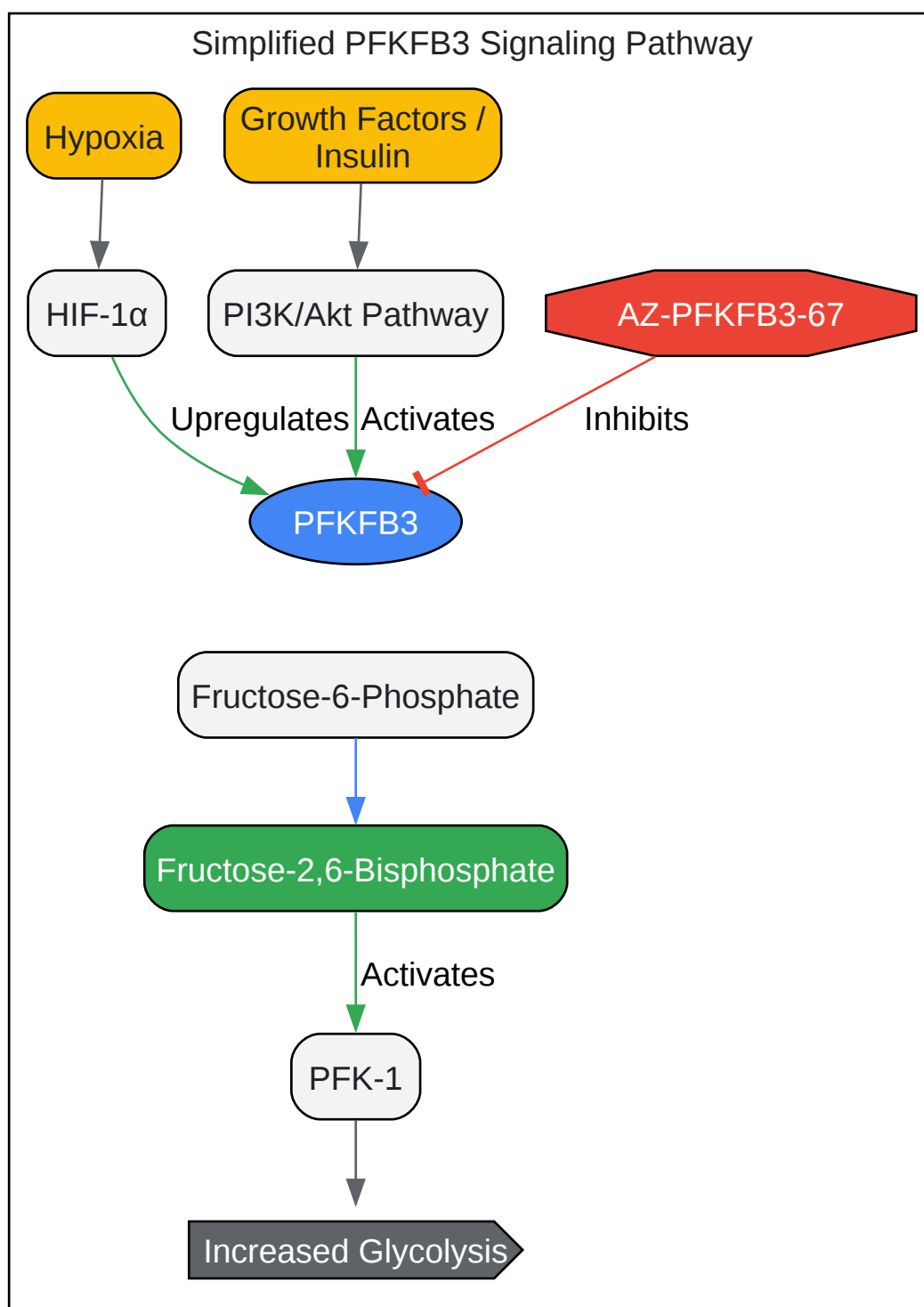


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Caption: Workflow for preparing **AZ-PFKFB3-67** stock solution in DMSO.

PFKFB3 Signaling Pathway and Inhibition

PFKFB3 is a critical enzyme in the glycolytic pathway. Its activity is upregulated by various signaling cascades, including Hypoxia-Inducible Factor 1 α (HIF-1 α) under hypoxic conditions and the PI3K/Akt pathway in response to growth factors or mitogens.[4][5][9] PFKFB3 catalyzes the synthesis of Fructose-2,6-bisphosphate (F2,6BP), a potent allosteric activator of Phosphofructokinase-1 (PFK-1). This activation significantly increases the rate of glycolysis. **AZ-PFKFB3-67** exerts its effect by directly inhibiting the kinase activity of PFKFB3, thereby reducing F2,6BP levels and suppressing the high glycolytic rate in targeted cells.



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Caption: PFKFB3 is activated by upstream signals, promoting glycolysis.

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